

Application Notes and Protocols: Dyeing Wool and Nylon with Acid Brown 14

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Compound of Interest

Compound Name: Acid Brown 14

Cat. No.: B1668934

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These application notes provide a comprehensive guide to the use of **Acid Brown 14** for dyeing wool and nylon fibers. The protocols outlined below are based on established principles of acid dyeing and are intended to serve as a starting point for laboratory-scale applications. Optimization of specific parameters may be necessary to achieve desired results based on the characteristics of the substrate and specific experimental goals.

Introduction

Acid Brown 14, a water-soluble anionic dye, is effective for dyeing protein fibers like wool and silk, as well as synthetic polyamides such as nylon.[1][2] The dyeing mechanism relies on the formation of ionic bonds between the negatively charged sulfonic acid groups of the dye molecules and the positively charged amino groups present in the fibers under acidic conditions.[3][4][5] This strong interaction results in dyeings with good wash fastness.[1] The control of dye concentration, pH, temperature, and dyeing time is crucial for achieving optimal color yield, levelness, and fastness properties.[6][7]

Quantitative Data Summary

The following tables summarize the recommended starting concentrations and key dyeing parameters for wool and nylon. It is important to note that the optimal concentration of **Acid Brown 14** may vary and should be determined empirically for specific applications.

Table 1: Recommended Dyeing Parameters for Wool

Parameter	Recommended Value	Notes
Acid Brown 14 Concentration	1.0 - 4.0% (on weight of fabric)	Start with 2% for medium shades and adjust as needed. [8] [9]
pH	4.0 - 6.0	An ideal pH of around 4.0 is often recommended for wool. [10] [11]
Dyeing Temperature	85 - 95°C (185 - 203°F)	Maintain a temperature just below boiling. [9] [12]
Dyeing Time	30 - 60 minutes	Longer times may be required for deeper shades. [13]
Liquor Ratio	20:1 to 50:1	The ratio of the weight of the dye bath to the weight of the fabric.
Auxiliaries	Acetic acid or formic acid	To maintain the acidic pH.
Glauber's salt (Sodium Sulfate)	Leveling agent to promote even dye uptake.	

Table 2: Recommended Dyeing Parameters for Nylon

Parameter	Recommended Value	Notes
Acid Brown 14 Concentration	0.5 - 3.0% (on weight of fabric)	Nylon generally requires a lower concentration than wool for similar shades. [14]
pH	4.5 - 6.0 (for level dyeing)	For high dye exhaustion, a lower pH of 3.5 - 4.5 can be used. [12] [15]
Dyeing Temperature	95 - 100°C (203 - 212°F)	The temperature should be raised gradually. [6]
Dyeing Time	30 - 60 minutes	Ensure sufficient time for dye penetration and fixation. [16]
Liquor Ratio	20:1 to 50:1	
Auxiliaries	Acetic acid or ammonium sulfate	To control and maintain the pH. [15]
Leveling agent	To ensure uniform dyeing. [15]	

Experimental Protocols

General Preparation

- Fabric Scouring:** Before dyeing, it is essential to scour the wool or nylon fabric to remove any impurities, oils, or sizes that could interfere with dye uptake. This can be done by washing the fabric in a solution of a non-ionic detergent at 60-70°C for 30 minutes, followed by thorough rinsing with water.[\[14\]](#)
- Dye Stock Solution Preparation:** Prepare a stock solution of **Acid Brown 14** (e.g., 1% w/v) by dissolving the dye powder in distilled water. Gentle heating may be required to ensure complete dissolution.

Exhaust Dyeing Protocol for Wool

- Set up the Dyebath:** In a suitable dyeing vessel, prepare the dyebath with the required amount of water to achieve the desired liquor ratio.

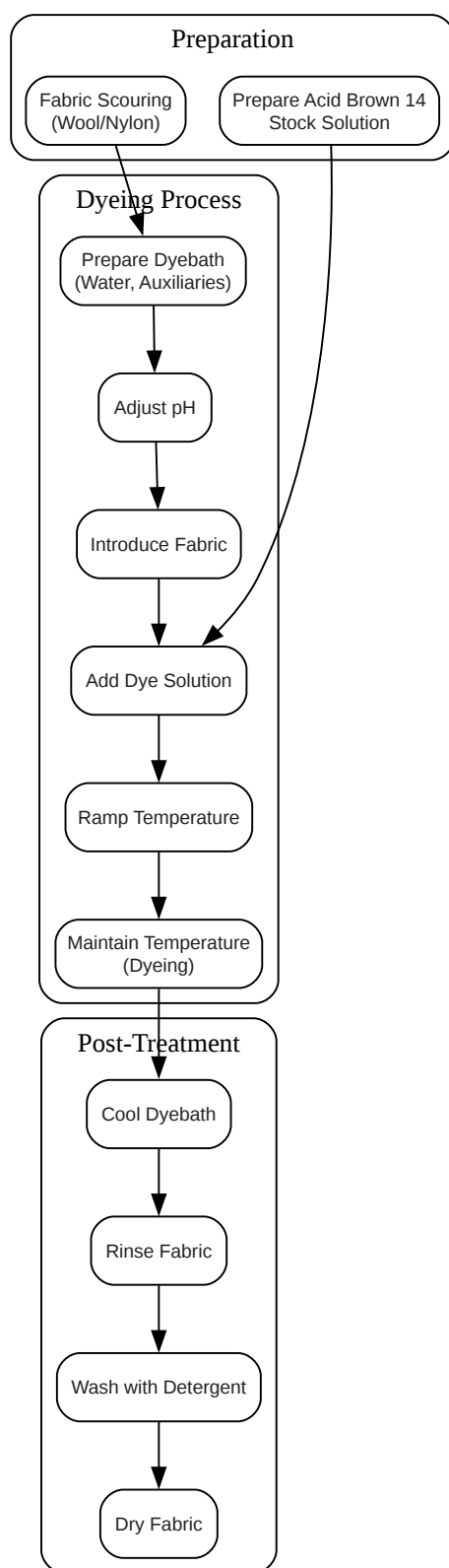
- **Add Auxiliaries:** Add Glauber's salt (e.g., 5-10% on weight of fabric) to the dyebath and stir until dissolved.
- **Adjust pH:** Adjust the pH of the dyebath to the desired value (e.g., pH 4.5-5.5) using a dilute solution of acetic acid.
- **Introduce Fabric:** Immerse the pre-wetted and scoured wool fabric into the dyebath at a starting temperature of approximately 40°C.
- **Add Dye:** Gradually add the calculated amount of the **Acid Brown 14** stock solution to the dyebath.
- **Temperature Ramp:** Raise the temperature of the dyebath to 90-95°C at a rate of 1-2°C per minute.
- **Dyeing:** Maintain the temperature for 30-60 minutes, with occasional gentle stirring to ensure even dyeing.
- **Cooling and Rinsing:** After dyeing, allow the dyebath to cool down gradually. Remove the fabric and rinse it thoroughly with cold water until the water runs clear.
- **Washing:** Wash the dyed fabric with a non-ionic detergent at 40-50°C for 15 minutes to remove any unfixed dye.
- **Drying:** Squeeze out excess water and air-dry the fabric away from direct sunlight.

Exhaust Dyeing Protocol for Nylon

- **Set up the Dyebath:** Prepare the dyebath in a dyeing vessel with the appropriate amount of water for the desired liquor ratio.
- **Add Auxiliaries:** Add a leveling agent (e.g., 1-2% on weight of fabric) to the dyebath.
- **Adjust pH:** Adjust the pH of the dyebath to the target range (e.g., pH 5.0-6.0) using ammonium sulfate or a dilute solution of acetic acid.
- **Introduce Fabric:** Immerse the pre-wetted and scoured nylon fabric into the dyebath at a starting temperature of about 50°C.

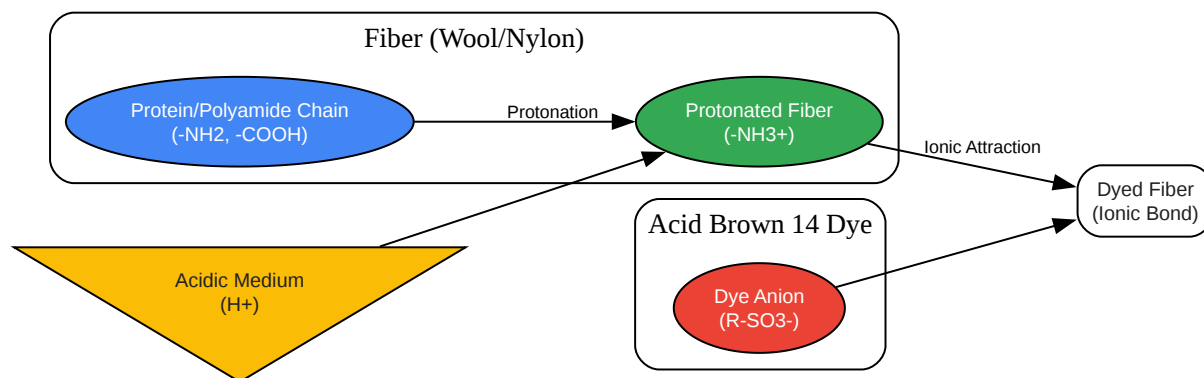
- **Add Dye:** Add the calculated amount of the **Acid Brown 14** stock solution to the dyebath.
- **Temperature Ramp:** Gradually increase the temperature of the dyebath to 98-100°C at a rate of 1.5°C per minute.
- **Dyeing:** Hold the temperature for 45-60 minutes, ensuring the fabric is fully submerged and agitated gently.
- **Cooling and Rinsing:** After the dyeing period, cool the dyebath slowly. Remove the nylon fabric and rinse with cold water until the rinse water is clear.
- **Washing:** Perform a wash with a non-ionic detergent at 60°C for 15 minutes.
- **Drying:** Gently squeeze the fabric and allow it to air dry.

Mandatory Visualizations



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Caption: General workflow for the exhaust dyeing of wool and nylon with **Acid Brown 14**.



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Caption: Simplified mechanism of **Acid Brown 14** dyeing on wool and nylon fibers.

Evaluation of Dyeing Performance

Determination of Dye Uptake (% Exhaustion)

The percentage of dye exhausted from the dyebath and taken up by the fabric can be determined spectrophotometrically.

- Initial Absorbance (A_0): Before adding the fabric, take an aliquot of the well-mixed dyebath and measure its absorbance at the wavelength of maximum absorption (λ_{max}) for **Acid Brown 14** using a UV-Vis spectrophotometer.
- Final Absorbance (A_1): After the dyeing process is complete, take another aliquot from the cooled dyebath and measure its absorbance at the same λ_{max} .
- Calculation: The percentage of dye exhaustion (%E) can be calculated using the following formula:

$$\%E = [(A_0 - A_1) / A_0] \times 100$$

Where:

- A_0 = Initial absorbance of the dyebath

- A_1 = Final absorbance of the dye bath

Colorfastness Testing

The fastness properties of the dyed fabrics should be evaluated to determine the durability of the coloration. Standardized test methods should be followed.

- **Colorfastness to Washing:** This test assesses the resistance of the color to laundering. A common standard is ISO 105-C06.[5] The test involves washing the dyed sample in contact with a multi-fiber strip in a soap or detergent solution under specified conditions of temperature and time. The change in color of the sample and the staining of the adjacent fibers are evaluated using grey scales.[5]
- **Colorfastness to Rubbing (Crocking):** This test determines the amount of color transferred from the surface of the dyed fabric to another surface by rubbing. The standard test method is ISO 105-X12.[1] A dry and a wet white cotton cloth are rubbed against the dyed sample using a crockmeter. The degree of staining on the white cloths is assessed with a grey scale.[1]
- **Colorfastness to Light:** This test measures the resistance of the dye to fading upon exposure to light. ISO 105-B02 is a widely used standard.[1] The dyed sample is exposed to a controlled artificial light source that simulates natural daylight. The fading of the sample is compared to a set of blue wool standards that have known lightfastness ratings.[4]
- **Colorfastness to Perspiration:** This test evaluates the resistance of the dye to the action of human perspiration. The standard method is ISO 105-E04.[1] The dyed sample is treated with two different solutions simulating acidic and alkaline perspiration, placed in contact with a multi-fiber strip, and subjected to pressure and heat. The color change and staining are then evaluated.[1]

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References

- 1. blog.qima.com [blog.qima.com]
- 2. intouch-quality.com [intouch-quality.com]
- 3. vichem.vn [vichem.vn]
- 4. textilementor.com [textilementor.com]
- 5. testertextile.com [testertextile.com]
- 6. Factors Influencing the Dyeing of Nylon with Acid Dyes - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 7. hztya.com [hztya.com]
- 8. youtube.com [youtube.com]
- 9. Instructions for Acid Dyes [dharmatrading.com]
- 10. woolwise.com [woolwise.com]
- 11. Nylon Fabric Dyes | 2 Secrets for Deep & Level Dyeing [vietextile.com]
- 12. youtube.com [youtube.com]
- 13. textilelearner.net [textilelearner.net]
- 14. nbinno.com [nbinno.com]
- 15. jcsp.org.pk [jcsp.org.pk]
- 16. jamesdunloptextiles.com [jamesdunloptextiles.com]
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